

A Comparative Analysis of the Antimicrobial Spectrum of Indazole Derivatives

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Compound of Interest

Compound Name: 2-(1H-indazol-3-yl)acetic acid

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The emergence of multidrug-resistant pathogens presents a formidable challenge to global health, necessitating the urgent discovery and development of novel antimicrobial agents. Indazole and its derivatives have garnered significant attention in medicinal chemistry due to their diverse pharmacological activities, including promising antimicrobial properties.^{[1][2][3]} This guide provides a comparative analysis of the antimicrobial spectrum of various indazole derivatives, supported by experimental data, to aid researchers in the pursuit of new therapeutic leads.

Quantitative Antimicrobial Activity of Indazole Derivatives

The antimicrobial efficacy of indazole derivatives has been evaluated against a range of pathogenic bacteria and fungi. The minimum inhibitory concentration (MIC), a key indicator of antimicrobial potency, has been determined for several novel compounds. The following tables summarize the MIC values of selected indazole derivatives against various microbial strains.

Derivative	Gram-Positive Bacteria	MIC (µg/mL)	Reference
Compound 2	Enterococcus faecalis	~128	[4]
Compound 3	Enterococcus faecalis	~128	[4]
Compound 5	Staphylococcus aureus	64 - 128	[4]
Staphylococcus epidermidis	64 - 128	[4]	
Compound 74	Bacillus cereus	6.2	[1]
Staphylococcus aureus	6.2	[1]	
Compound 5a, 5f, 5i	Xanthomonas campestris	Low MIC levels	[5]
Compound 5j	Bacillus megaterium	100 µL	[5]

Derivative	Gram-Negative Bacteria	MIC (µg/mL)	Reference
Compound 74	Escherichia coli	3.1	[1]
Pseudomonas aeruginosa	3.1	[1]	
Most Synthesized Derivatives	Escherichia coli	Inactive	[6]
Salmonella enterica serovar Typhi	Inactive	[6]	
Compound 67	Salmonella typhimurium	3.85 (MIC50)	[1]

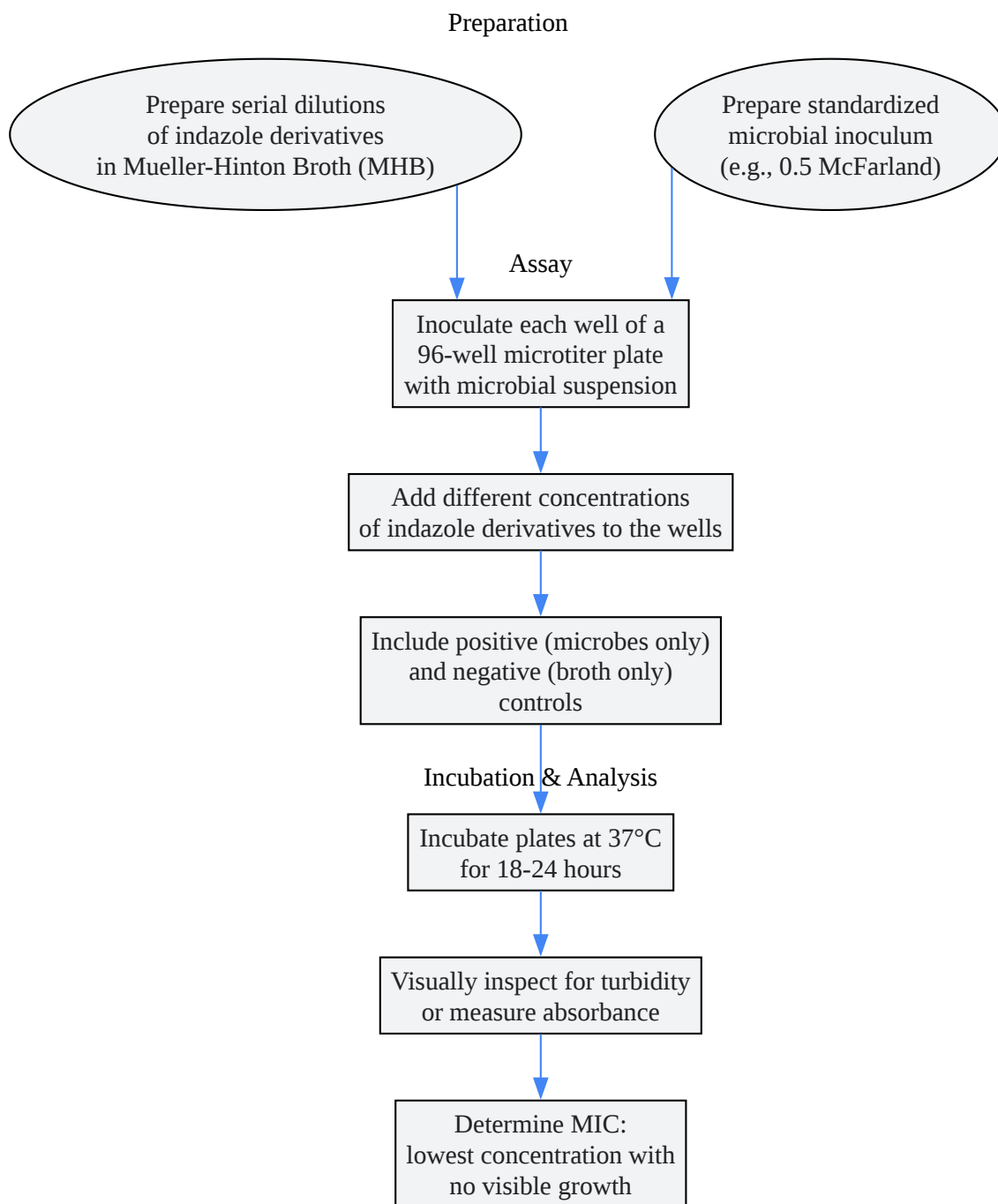
Derivative	Fungi	MIC (μM)	Reference
Compound 18	Candida albicans	Low millimolar range	[7]
Candida glabrata	Low millimolar range	[7]	
Compound 23	Candida albicans	Low millimolar range	[7]
Candida glabrata	Low millimolar range	[7]	
Compound 68	Candida albicans	75	[1]
Candida glabrata	100	[1]	
Compound 72	Candida albicans	3807	[1]
Compound 5b, 5d	Candida albicans	Low MIC levels	

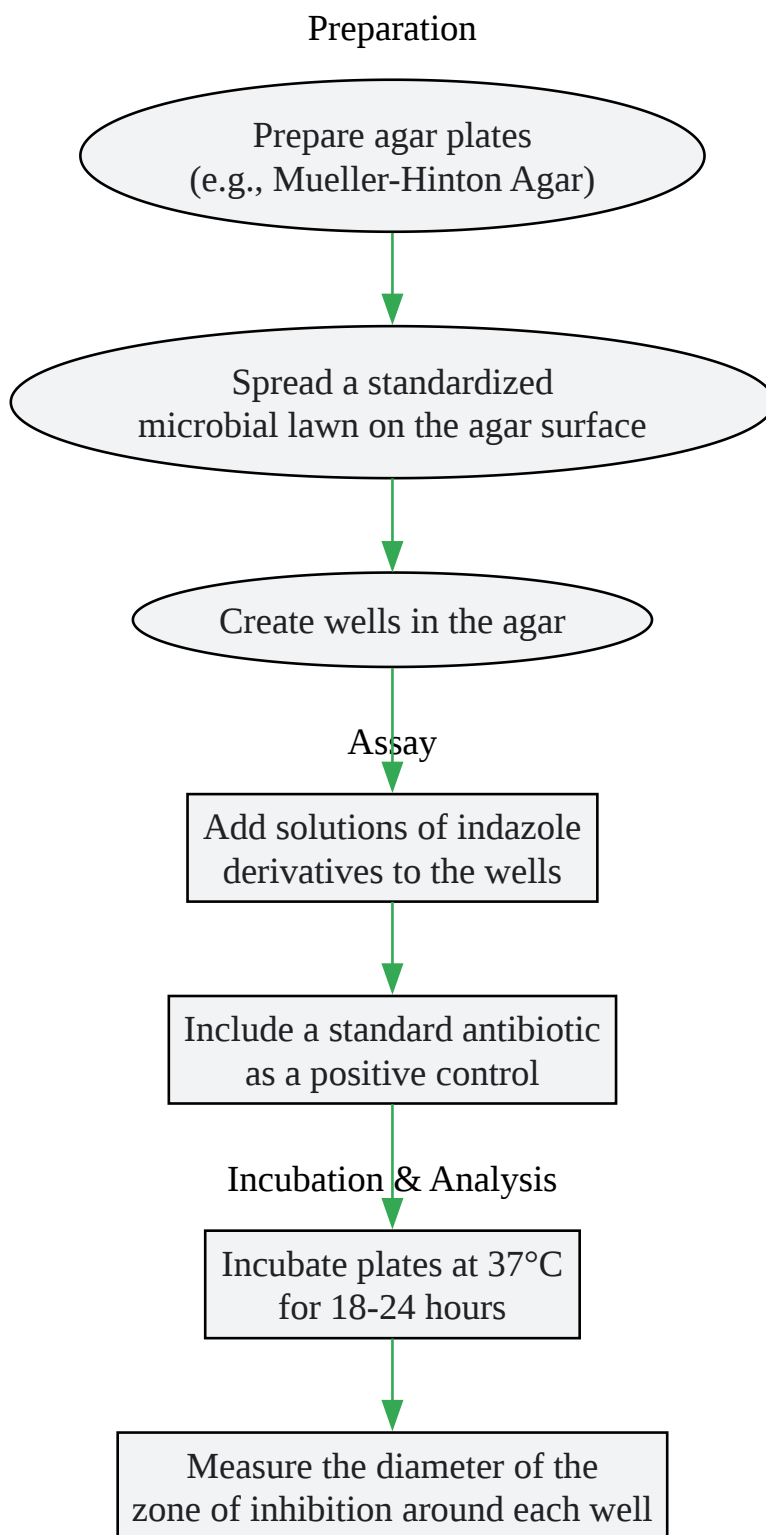
Experimental Protocols

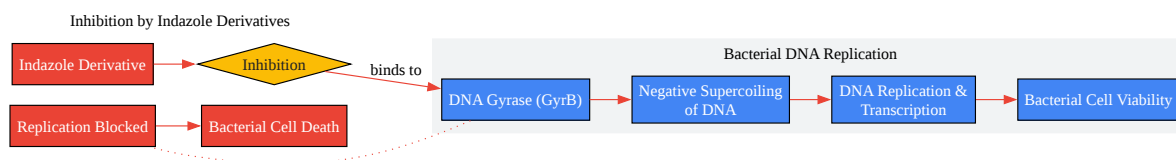
The determination of the antimicrobial activity of indazole derivatives typically follows standardized methodologies to ensure reproducibility and comparability of results.

Broth Microdilution Method for Minimum Inhibitory Concentration (MIC) Determination

This method is widely used to determine the lowest concentration of an antimicrobial agent that inhibits the visible growth of a microorganism.







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